

# Benchmarking the Purity of Commercial 4-Amino-6-hydroxypyrimidine: A Comparative Guide

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## Compound of Interest

Compound Name: 4-Amino-6-hydroxypyrimidine

Cat. No.: B372064

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For researchers, scientists, and professionals in drug development, the purity of starting materials is a critical parameter that can significantly impact experimental outcomes and the quality of synthesized compounds. This guide provides an objective comparison of commercially available **4-Amino-6-hydroxypyrimidine**, a key building block in the synthesis of various pharmaceuticals. The following analysis is based on standardized analytical methodologies to provide a clear benchmark for purity across different sources.

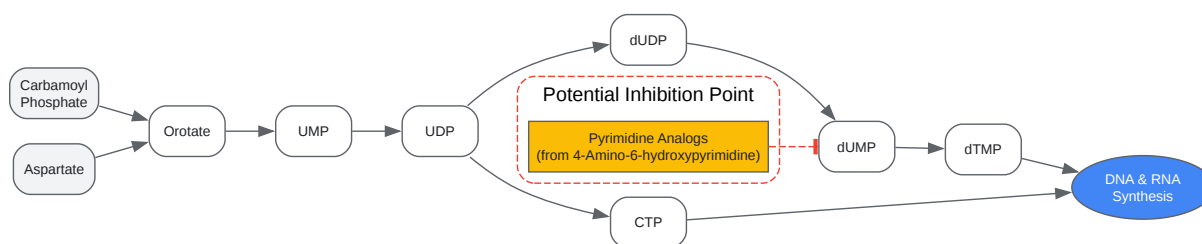
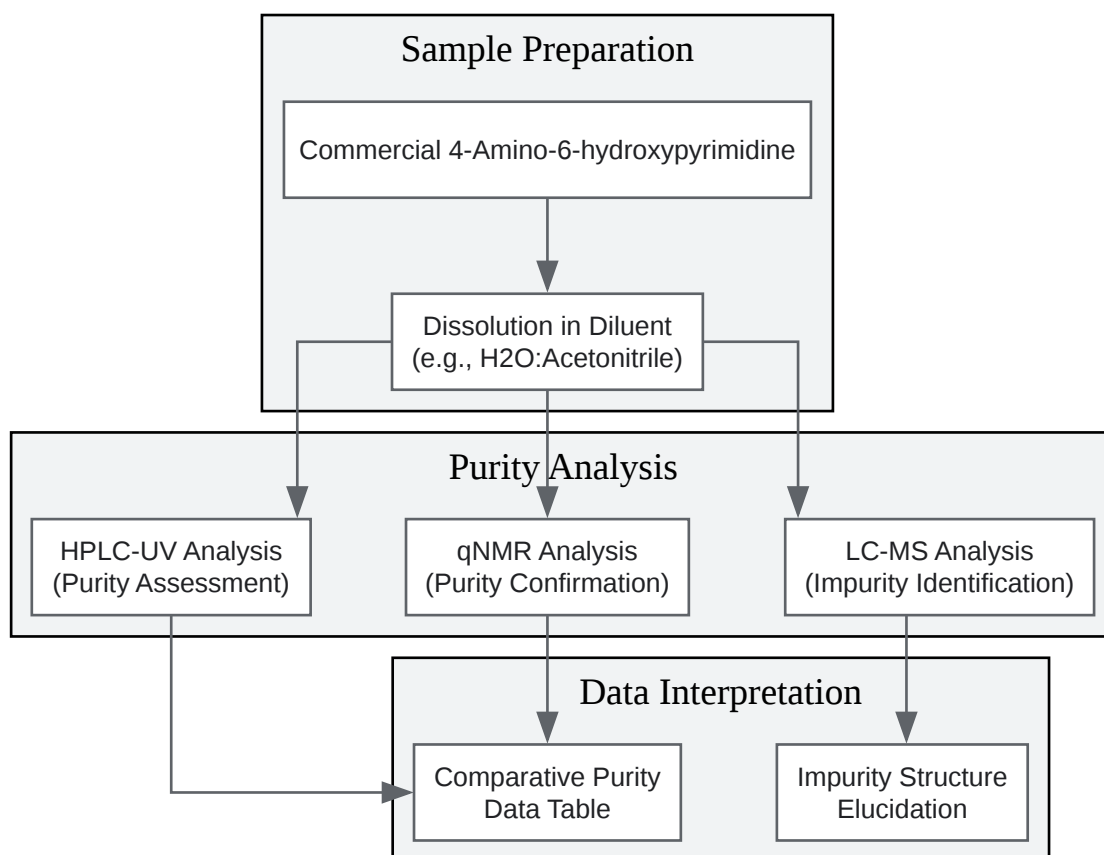
## Comparative Purity Analysis

The purity of **4-Amino-6-hydroxypyrimidine** from four different commercial suppliers was assessed using High-Performance Liquid Chromatography (HPLC) and Quantitative Nuclear Magnetic Resonance (qNMR) spectroscopy. The results, including the identification of a common impurity by LC-MS, are summarized below.

Supplier	Product Number	Stated Purity (%) [1][2][3][4]	Experimental Purity (HPLC, %)	Experimental Purity (qNMR, %)	Major Impurity Identified (LC-MS)
Supplier A	4AH-A001	≥98	98.5 ± 0.2	98.2 ± 0.3	4,6-Diaminopyrimidine
Supplier B	4AH-B002	≥98	99.2 ± 0.1	99.0 ± 0.2	4,6-Diaminopyrimidine
Supplier C	4AH-C003	>98.0	99.7 ± 0.1	99.5 ± 0.1	Not Detected
Supplier D	4AH-D004	≥98	97.8 ± 0.3	97.5 ± 0.4	4,6-Diaminopyrimidine

## Experimental Workflow and Methodologies

A systematic approach was employed to evaluate the purity of **4-Amino-6-hydroxypyrimidine** from each supplier. The overall workflow is depicted below.



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## References

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- 4. 4-Amino-6-hydroxypyrimidine, 98%, Thermo Scientific 1 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
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